

Technical Guide: 2-Benzyl-3-formylpropanoic Acid

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Compound of Interest

Compound Name: 2-Benzyl-3-formylpropanoic acid

Cat. No.: B1217528

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physicochemical properties of **2-Benzyl-3-formylpropanoic acid**, with a central focus on its molecular weight.

Core Compound Data

2-Benzyl-3-formylpropanoic acid is a substituted carboxylic acid with a molecular structure that incorporates a benzyl group at the second carbon and a formyl group at the third carbon of a propanoic acid backbone.

Physicochemical Properties

A summary of the key quantitative data for **2-Benzyl-3-formylpropanoic acid** is presented below.

Property	Value
Molecular Formula	C ₁₁ H ₁₂ O ₃
Molecular Weight	192.21 g/mol
Monoisotopic Mass	192.078644 u

Atomic Composition and Molecular Weight Calculation

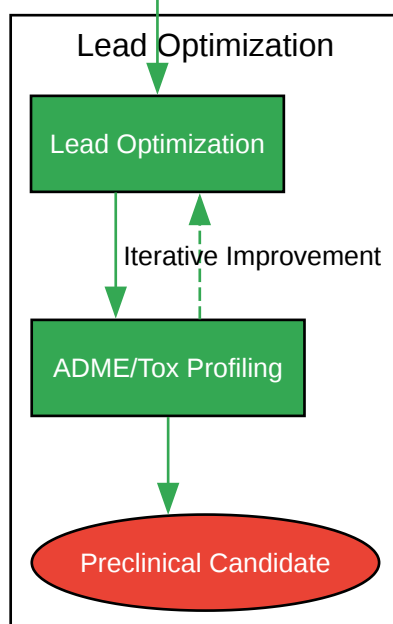
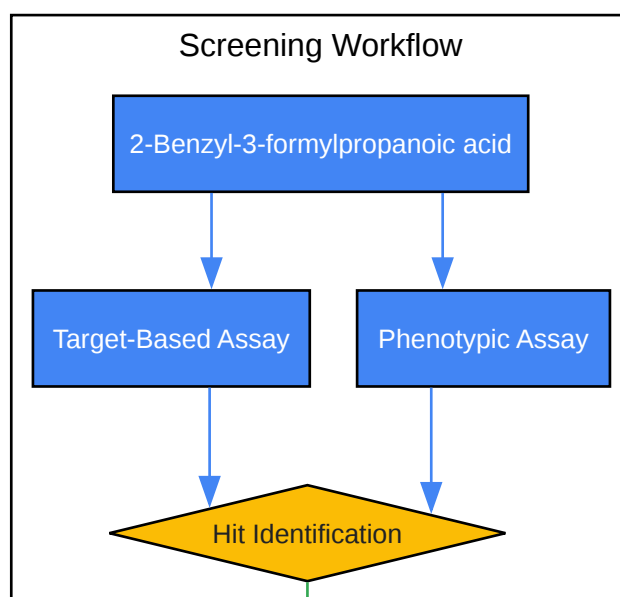
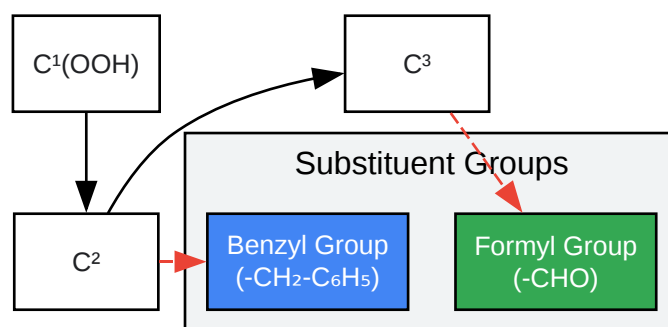
The molecular weight is derived from the sum of the atomic weights of its constituent atoms. The standard atomic weights for Carbon, Hydrogen, and Oxygen are utilized for this calculation.

Element	Symbol	Count	Standard Atomic Weight (amu)	Total Atomic Weight (amu)
Carbon	C	11	12.011 ^[1]	132.121
Hydrogen	H	12	1.008 ^[2]	12.096
Oxygen	O	3	15.999	47.997
Total	192.214			

Note: The final molecular weight is rounded to two decimal places.

Chemical Structure

The structural arrangement of atoms within the **2-Benzyl-3-formylpropanoic acid** molecule is crucial for understanding its chemical behavior and potential interactions in biological systems.



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References

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